

chemical properties and solubility of ML328

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Compound of Interest

Compound Name: ML328

Cat. No.: B15580604

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ML328: A Technical Guide for Researchers

For Researchers, Scientists, and Drug Development Professionals

Abstract

ML328 is a potent and selective dual inhibitor of the bacterial AddAB and RecBCD helicase-nuclease enzymes. These enzyme complexes are critical for DNA double-strand break (DSB) repair and homologous recombination in many bacterial species, but are absent in eukaryotes, making them attractive targets for the development of novel antibacterial agents. This document provides a comprehensive technical overview of the chemical properties, solubility, and key experimental methodologies for **ML328**, intended to facilitate its use in research and drug development.

Chemical Properties

ML328, belonging to the pipemidic acid thiourea scaffold, is a small molecule inhibitor with favorable drug-like properties. It exhibits good chemical and liver microsome stability, high cell permeability, and is not a significant inhibitor of CYP450 enzymes^[1].

Property	Value	Source
CAS Number	634175-34-1	MedchemExpress
Molecular Formula	C ₂₂ H ₂₁ F ₃ N ₆ O ₃ S	Immunomart
Molecular Weight	506.50 g/mol	Immunomart
SMILES	<chem>O=C(O)C1=CN(CC)C2=CC(N3CCN(C(=S)NC4=CC=CC(C(F)(F)F)=C4)CC3)=NC=N2C1=O</chem>	MedchemExpress
Purity	>95%	NIH Molecular Libraries Program

Solubility

ML328 demonstrates significant solubility in aqueous solutions, a critical characteristic for its use in biological assays. Stock solutions can be readily prepared in common laboratory solvents.

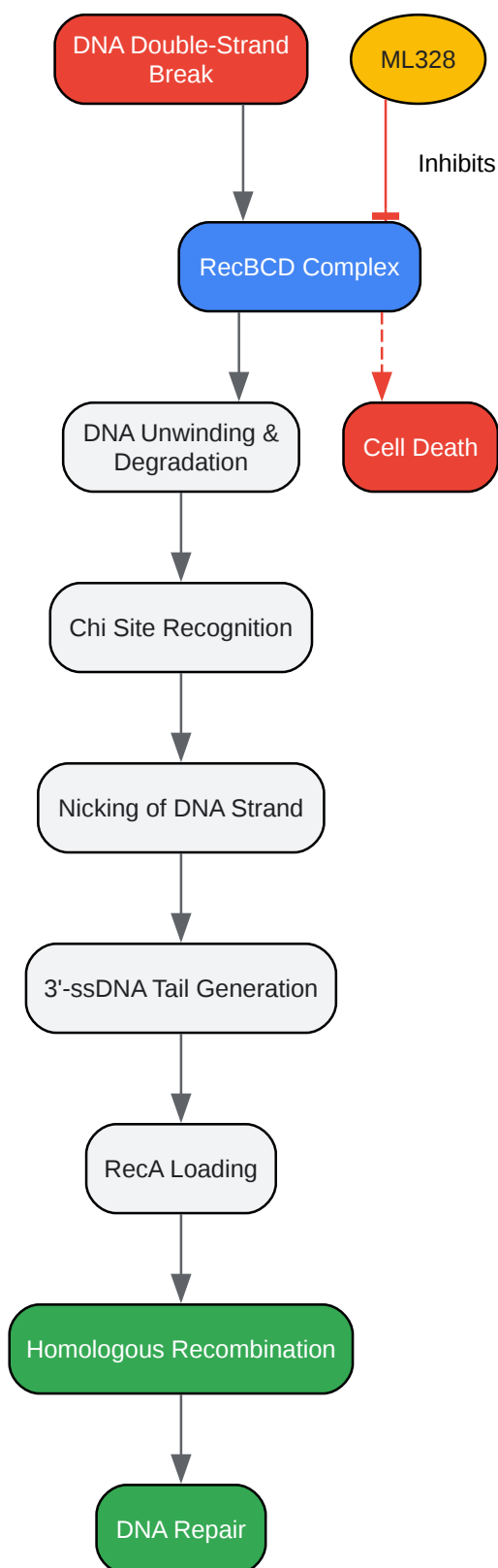
Solvent	Concentration	Comments	Source
PBS (pH 7.4)	47 μ M	Adequate for a variety of aqueous-based media and cell-based assays. ^[1]	NIH Molecular Libraries Program
DMSO	Soluble	A stock solution can be prepared in DMSO. For long-term storage, it is recommended to aliquot and store at -20°C or -80°C to prevent degradation from repeated freeze-thaw cycles.	MedchemExpress, Benchchem
Ethanol	Soluble	Information on quantitative solubility is not readily available, but it is used as a solvent for stock solution preparation.	Cayman Chemical

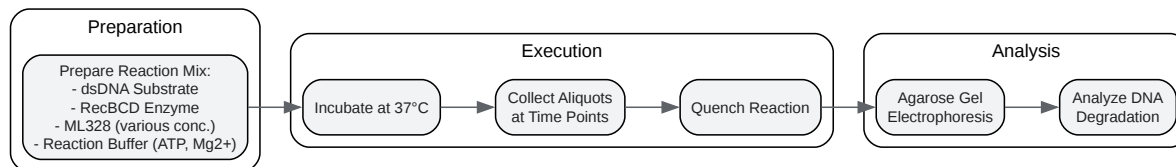
Stock Solution Preparation (General Protocol): To prepare a stock solution, dissolve **ML328** powder in an appropriate solvent such as DMSO or ethanol to the desired concentration. For example, to make a 10 mM stock solution in DMSO, add the appropriate volume of DMSO to the vial of **ML328** powder. Mix thoroughly by vortexing or sonicating until the compound is fully dissolved. Store the stock solution in aliquots at -20°C or -80°C for long-term stability. When preparing aqueous solutions from a DMSO stock, ensure the final concentration of DMSO in the assay medium is low (typically $\leq 0.5\%$) to avoid solvent-induced artifacts.

Mechanism of Action: Inhibition of DNA Double-Strand Break Repair

ML328 exerts its antibacterial effect by targeting the AddAB and RecBCD enzyme complexes, which are essential for the repair of DNA double-strand breaks (DSBs) in bacteria through homologous recombination. The RecBCD pathway is a major mechanism for repairing DSBs and initiating genetic recombination.

The RecBCD enzyme complex binds to a DSB end and begins to unwind and degrade the DNA. Upon encountering a specific DNA sequence known as a Chi (Crossover Hotspot Instigator) site, the nuclease activity of the complex is altered. It then generates a 3'-ssDNA tail, onto which the RecA protein is loaded to initiate strand invasion and homologous recombination. By inhibiting the helicase-nuclease activity of RecBCD and the functionally analogous AddAB complex, **ML328** prevents the repair of DSBs, leading to cell death, particularly in the presence of DNA damaging agents.





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References

- 1. A 76928 | C44H58N8O6 | CID 446148 - PubChem [pubchem.ncbi.nlm.nih.gov]
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